

Application Notes and Protocols for Brofaromine Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: Brofaromine hydrochloride

Cat. No.: B1667868

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These application notes provide detailed protocols for the preparation, storage, and handling of **Brofaromine hydrochloride** stock solutions for in vitro and in vivo research applications. Adherence to these guidelines will help ensure the consistency and accuracy of experimental results.

Introduction

Brofaromine hydrochloride is a reversible inhibitor of monoamine oxidase A (MAO-A) and also exhibits serotonin reuptake inhibitory properties.^{[1][2][3]} Accurate preparation of stock solutions is the first critical step for in vitro and in vivo studies investigating its pharmacological effects. This document outlines the recommended procedures for solubilization, storage, and handling of **Brofaromine hydrochloride**.

Data Presentation

The following table summarizes the key quantitative data for the preparation of **Brofaromine hydrochloride** stock solutions.

Parameter	Value	Source
Molecular Weight	346.65 g/mol	[4]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[5]
Solubility in DMSO	250 mg/mL (805.96 mM)	[5]
Stock Solution Storage	-20°C for up to 1 year; -80°C for up to 2 years	[5]

Note: The use of newly opened, anhydrous DMSO is recommended as it is hygroscopic and can impact the solubility of the product.[5] For complete dissolution, ultrasonic treatment may be necessary.[5]

Experimental Protocols

Materials and Equipment

- **Brofaromine hydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Preparation of a 10 mM Brofaromine Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **Brofaromine hydrochloride** stock solution. Adjust volumes as needed for your specific experimental requirements.

- Calculate the required mass of **Brofaromine hydrochloride**:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 346.65 \text{ g/mol} = 3.4665 \text{ mg}$
- Weigh the **Brofaromine hydrochloride** powder:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 3.47 mg of **Brofaromine hydrochloride** powder into the tube. Record the exact weight.
- Add the solvent:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Brofaromine hydrochloride** powder.
- Dissolve the compound:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[5]
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[5]

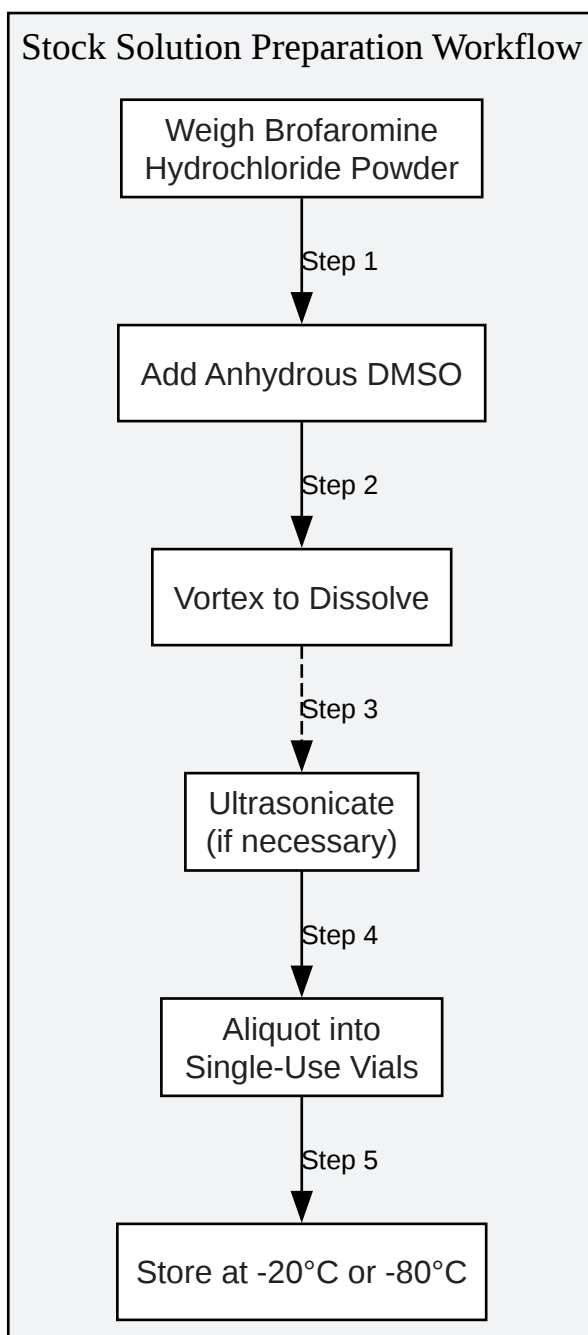
Safety Precautions

- Always handle **Brofaromine hydrochloride** in a well-ventilated area or a chemical fume hood.

- Wear appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, to avoid skin and eye contact.
- Store the solid compound and stock solutions in tightly sealed containers.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

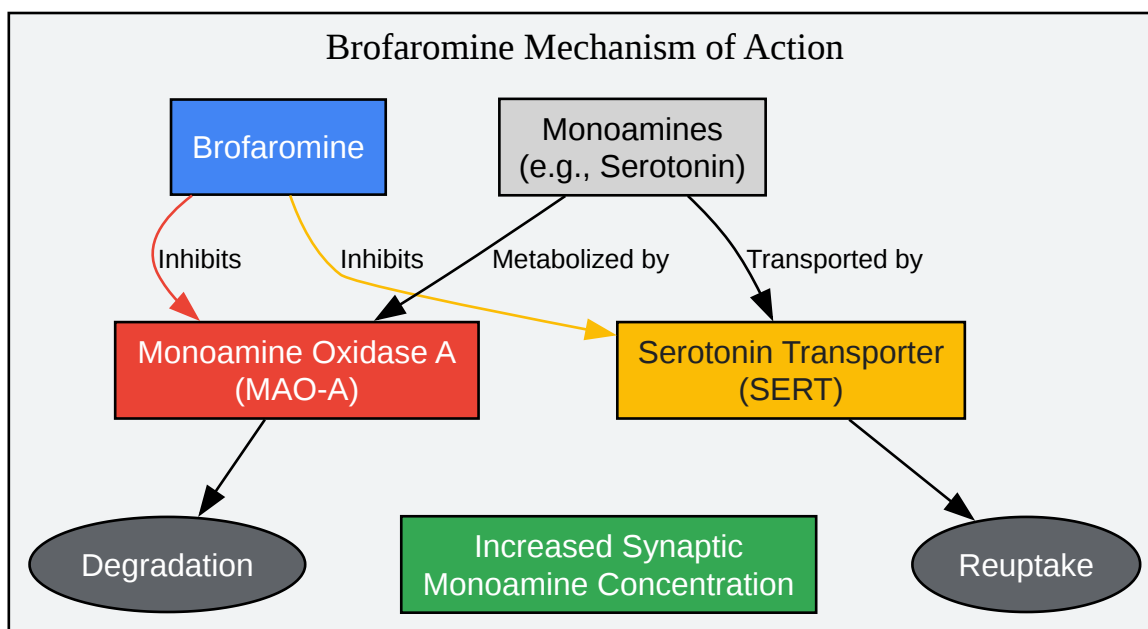
Visualization

The following diagrams illustrate the key workflow and signaling pathway related to the preparation and use of **Brofaromine hydrochloride**.



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Caption: Workflow for preparing **Brofaromine hydrochloride** stock solution.



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Caption: Simplified signaling pathway of Brofaromine's dual action.

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